

# preliminary studies on water contamination in the Dnipro River basin

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## Dnipro River Basin: A Preliminary Assessment of Water Contamination

A Technical Guide for Researchers and Scientists

The Dnipro River, a vital artery for Ukraine and a significant European waterway, is facing a growing threat from a complex mixture of pollutants. This technical guide synthesizes preliminary findings on the contamination of the Dnipro River basin, offering a resource for researchers, scientists, and professionals in drug development. The report outlines the primary contaminants, presents available quantitative data, details experimental methodologies employed in key studies, and visualizes the intricate relationships between pollution sources and their environmental impact.

### Overview of Contaminant Landscape

The Dnipro River basin is subjected to a wide array of contaminants stemming from industrial activities, agricultural runoff, municipal wastewater, and the legacy of the Chernobyl nuclear disaster. Recent studies have identified a multitude of pollutants, including heavy metals, pesticides, radioactive isotopes, pharmaceuticals, and excess nutrients, which contribute to the deteriorating ecological status of the river.

A 2020 investigative screening conducted under the EUWI+ project identified 161 target and 440 suspect organic pollutants in surface water and biota samples. This underscores the

chemical complexity of the contamination. Furthermore, the conflict in the region has introduced new pollution risks, including the release of toxic substances from damaged industrial sites and military activities, exacerbating the existing environmental challenges. The destruction of the Kakhovka dam in 2023, for instance, is suspected to have released a "toxic time bomb" of heavy metals from the reservoir's sediment.

## Quantitative Analysis of Key Contaminants

The following tables summarize the quantitative data on various pollutants detected in the Dnipro River basin from recent studies. These tables are intended to provide a comparative overview of contamination levels.

Table 1: Heavy Metal Concentrations in Dnipro River Surface Water

Metal	Concentration Range (µg/L)	Sampling Location(s)	Key Findings	Source
Cadmium (Cd)	Up to 2.66	27 sites in the Dnipro River Basin	Exceeded the Annual Average Environmental Quality Standard (AA-EQS) of 0.15 µg/l at seven sites. The highest concentration was observed below Zaporizhzhia city.	
Nickel (Ni)	Up to 6.14	Ros River, below Bila Tserkva	Exceeded the AA-EQS of 4.0 µg/l at the sampling site influenced by wastewater.	
Mercury (Hg)	Up to 0.04	Teteriv River, below Zhytomyr	Did not exceed the Maximum Acceptable Concentration-EQS of 0.07 µg/l at any of the sampling sites.	
Zinc (Zn)	-	Kanev Reservoir near Kyiv	Investigated in water and sediments.	
Copper (Cu)	-	Kanev Reservoir near Kyiv	Investigated in water and sediments.	

Lead (Pb)	-	Kanev Reservoir near Kyiv	Investigated in water and sediments.
Chromium (Cr)	-	Kanev Reservoir near Kyiv	Investigated in water and sediments.
Manganese (Mn)	-	Kanev Reservoir near Kyiv	Investigated in water and sediments.
Arsenic (As)	-	Kakhovka Reservoir sediments	Found at alarming levels on a public beach after the dam destruction.

Table 2: Organic and Other Pollutants of Concern

Pollutant	Type	Key Findings	Source
Atrazine	Pesticide	Detected in concentrations above EQS limits. Banned in the EU due to its danger to humans and animals.	
Brominated Diphenylethers (BDEs)	Flame Retardants	Detected in biota samples.	
Dioxins and Dioxin-like compounds	Industrial Byproducts	Analyzed in biota samples.	
Pharmaceuticals (antibiotics, anti-inflammatory drugs, steroids, antidepressants, antifungal drugs)	Pharmaceuticals	Detected in water samples, with a wide variety of compounds present.	
Nitrates, Phosphates, Sulfates	Nutrients	Found at excessive levels, contributing to algal blooms.	
DDT	Pesticide	Found at alarming levels in the sediments of the now-empty Kakhovka reservoir.	

Table 3: Radioactive Contamination

Radionuclide	Source	Key Findings	Source
137Cs (Radiocesium)	Chernobyl disaster	Accumulation in plants of the Dnipro River's floodplain ecosystems has been studied. Bioavailability is dependent on soil properties.	
Naturally Occurring Radionuclides	Uranium mining and milling	Tailings from these activities have resulted in the contamination of substantial areas.	

## Experimental Protocols

A comprehensive understanding of the contamination landscape requires a detailed examination of the methodologies used for sample collection, preparation, and analysis. The following sections outline the experimental protocols employed in key studies of the Dnipro River basin.

## Water and Biota Sampling for Organic and Inorganic Pollutants

The "Investigative monitoring of the Dnieper River Basin" organized by the EUWI+ project provides a robust example of a comprehensive sampling and analysis campaign.

- **Sampling:** Surface water samples were collected from 27 sites and five biota (fish) samples were collected from five sites in October 2020.
- **Sample Handling:** All surface water samples for organic contaminant analysis were collected in 5-liter HDPE containers, pre-cleaned with HPLC-grade methanol. Samples were stored in cooling boxes at 4-8°C during transport.
- **Analytical Techniques:**

- Wide-scope target, suspect, and non-target screening: Liquid Chromatography-Electrospray Ionization-Quadrupole Time-of-Flight-High-Resolution Mass Spectrometry (LC-ESI-QTOF-HRMS) was used for the analysis of over 2,200 target compounds and over 65,000 suspect compounds in surface water and biota.
- Heavy Metals: Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) was used for the determination of heavy metals in biota and surface water. The method was accredited according to EN ISO/IEC 17025:2005.
- Dioxins, Dioxin-like compounds, and Brominated Diphenylethers (BDEs): High-Resolution Gas Chromatography-Electron Ionization-High-Resolution Mass Spectrometry (HRGC-EI-HRMS) was used for the analysis of these compounds in biota.
- Quality Control: Procedural blanks were analyzed for each batch of samples, and any detected signals were subtracted from the sample signals. The potential loss of substances during sample preparation was corrected for using the standard addition method for quantification. Internal standards were spiked into all samples.

## Analysis of Sediments from the Kakhovka Reservoir

Following the destruction of the Kakhovka dam, Czech and Ukrainian experts analyzed sediment samples for a wide range of toxins.

- Sampling: Seven samples were collected: five from the Dnipro River and two from craters left by rocket fire.
- Analytes: The samples were analyzed for heavy metals, polycyclic aromatic hydrocarbons (PAHs), non-polar extractable compounds (NECs), hydrocarbons C10 – C40, cyanides, polychlorinated biphenyls (PCBs), hexachlorobenzene (HCB), pentachlorobenzene (PeCB), hexachlorobutadiene (HCBd), organochlorine pesticide residues (OCPs), brominated flame retardants (BFRs), dechlorane plus (DP), polychlorinated naphthalenes (PCNs), poly- and perfluoroalkylated substances (PFASs), short and medium chain chlorinated paraffins (SCCPs and MCCPs), and dioxins (PCDD/Fs) and dioxin
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